

# An In-depth Technical Guide to the Molecular Weight of Bromoacetic Acid-d3

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Bromoacetic acid-d3

Cat. No.: B084194

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For researchers, scientists, and professionals in drug development, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. **Bromoacetic acid-d3**, a deuterated analog of bromoacetic acid, serves as a crucial building block in organic synthesis and as an internal standard in mass spectrometry-based analyses. This guide provides a detailed examination of its molecular weight, supported by isotopic data and a summary of determinative methodologies.

## Core Molecular Data

The fundamental properties of **bromoacetic acid-d3** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in synthesis and for accurate mass determination in analytical applications.

| Property         | Value                                                                                        |
|------------------|----------------------------------------------------------------------------------------------|
| Chemical Formula | BrCD <sub>2</sub> CO <sub>2</sub> D (C <sub>2</sub> D <sub>3</sub> BrO <sub>2</sub> )        |
| Molecular Weight | 141.97 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Synonyms         | Bromotrideuterioacetic acid <a href="#">[4]</a>                                              |
| CAS Number       | 14341-48-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| Isotopic Purity  | Typically ≥98 atom % D <a href="#">[2]</a>                                                   |

## Calculation of Molecular Weight

The molecular weight of **bromoacetic acid-d3** is calculated by summing the atomic masses of its constituent atoms. The chemical formula,  $\text{BrCD}_2\text{CO}_2\text{D}$ , indicates the presence of two carbon atoms, two oxygen atoms, one bromine atom, and three deuterium atoms.<sup>[1][3]</sup>

The calculation, based on the standard atomic weights of the elements and the specific atomic mass of deuterium, is as follows:

- Carbon (C): 2 atoms  $\times$  12.011 u = 24.022 u
- Oxygen (O): 2 atoms  $\times$  15.999 u = 31.998 u
- Bromine (Br): 1 atom  $\times$  79.904 u = 79.904 u<sup>[5][6]</sup>
- Deuterium (D): 3 atoms  $\times$  2.014 u = 6.042 u<sup>[7][8]</sup>

Total Molecular Weight = 24.022 + 31.998 + 79.904 + 6.042 = 141.966 u

This calculated value is in excellent agreement with the commonly cited molecular weight of 141.97 g/mol for this compound.<sup>[1][2][3][4]</sup>

For high-resolution mass spectrometry, the monoisotopic mass is often used, which is calculated using the mass of the most abundant isotopes of each element (e.g.,  $^{12}\text{C}$ ,  $^{16}\text{O}$ ,  $^{79}\text{Br}$ , and  $^2\text{H}$ ).

| Isotope    | Isotopic Mass (u)                                |
|------------|--------------------------------------------------|
| Carbon-12  | 12.000000 (by definition) <sup>[9][10][11]</sup> |
| Oxygen-16  | 15.994915 <sup>[12][13][14]</sup>                |
| Bromine-79 | 78.918337                                        |
| Deuterium  | 2.014102 <sup>[15][16][17]</sup>                 |

## Logical Representation of Molecular Weight Calculation

The following diagram illustrates the relationship between the constituent atoms and the final calculated molecular weight of **bromoacetic acid-d3**.

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## References

- 1. Bromoacetic Acid-d3 | CAS 14341-48-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Bromoacetic Acid-d3 | CAS 14341-48-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Bromoacetic Acid-d3 | CAS 14341-48-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 4. Buy Bromoacetic acid-d 3 98 atom D Isotope - Quality Reliable Supply [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 5. Bromine - Element information, properties and uses | Periodic Table [[periodic-table.rsc.org](https://periodic-table.rsc.org)]
- 6. byjus.com [[byjus.com](https://byjus.com)]
- 7. Deuterium | Definition, Symbol, Production, & Facts | Britannica [[britannica.com](https://www.britannica.com)]
- 8. byjus.com [[byjus.com](https://byjus.com)]
- 9. Carbon-12 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 10. westfield.ma.edu [[westfield.ma.edu](https://westfield.ma.edu)]
- 11. Carbon-12 | isotope | Britannica [[britannica.com](https://www.britannica.com)]
- 12. Oxygen-16 atom | H2O | CID 10214376 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 13. Oxygen-16 - isotopic data and properties [[chemlin.org](https://chemlin.org)]
- 14. Oxygen-16 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 15. Deuterium - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 16. Isotopes of hydrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 17. Deuterium [[webbook.nist.gov](https://webbook.nist.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight of Bromoacetic Acid-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084194#bromoacetic-acid-d3-molecular-weight>]

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